

An In-depth Technical Guide to the Environmental Impact of Butyl Decyl Adipate

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Compound of Interest

Compound Name: *Butyl decyl adipate*

Cat. No.: *B12647238*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental impact of **Butyl Decyl Adipate**, a chemical compound used in various industrial applications. Given the limited direct experimental data on **Butyl Decyl Adipate**, this document synthesizes information on structurally similar adipate esters to provide a robust assessment of its likely environmental fate and ecotoxicity. This guide includes detailed experimental protocols for key environmental tests and visual representations of environmental pathways and assessment workflows.

Environmental Fate and Transport

The environmental fate of **Butyl Decyl Adipate** is governed by its physicochemical properties and its susceptibility to biotic and abiotic degradation processes. As an adipate ester, it is expected to exhibit low water solubility and a tendency to partition to soil and sediment.

Biodegradation

Adipate esters are generally considered to be readily biodegradable.^[1] The primary mechanism of degradation is the enzymatic hydrolysis of the ester bonds, which breaks the molecule down into adipic acid, butanol, and decanol. These smaller molecules are then readily mineralized by a wide range of microorganisms present in the environment.^[2]

Expected Biodegradation Pathway:

The biodegradation of **Butyl Decyl Adipate** is anticipated to follow a sequential hydrolysis of its ester linkages. This process is initiated by microbial esterases, leading to the formation of monoesters of adipic acid as intermediates. Due to the comparable reactivity of both carboxyl groups of adipic acid, these monoesters are not expected to persist in the environment.[2]

Bioaccumulation

Based on the properties of similar adipate esters, **Butyl Decyl Adipate** is not expected to significantly bioaccumulate in aquatic organisms. While many plasticizers are lipophilic, adipates are generally metabolized and eliminated by organisms more effectively than other classes of plasticizers like phthalates.

Environmental Distribution

Due to its likely low water solubility, **Butyl Decyl Adipate** released into the environment is expected to predominantly partition to soil and sediment. Its mobility in soil will be limited by its adsorption to organic matter.

Ecotoxicity

The ecotoxicity of adipate plasticizers is generally considered to be lower than that of phthalates.[1][3][4] Studies on various dialkyl adipates indicate moderate toxicity to aquatic organisms.

Table 1: Summary of Aquatic Ecotoxicity Data for Analogue Adipate Esters

Test Organism	Analogue Substance	Endpoint	Value (mg/L)	Reference
Fish (species not specified)	Dibutyl adipate	96h LC50	3.7	[5]
Daphnia magna	Dibutyl adipate	48h EC50	17	[5]
Algae (Selenastrum capricornutum)	Dibutyl adipate	NOEC	2.0	[5]
Daphnia magna (reproduction)	Dibutyl adipate	NOEC	5.6	[5]

Note: The data presented in this table is for Dibutyl Adipate, a structurally similar compound to **Butyl Decyl Adipate**, and is intended to be representative of the potential ecotoxicity.

Experimental Protocols

The following are detailed methodologies for key experiments used to assess the environmental impact of chemical substances like **Butyl Decyl Adipate**.

Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

Objective: To determine the ready biodegradability of a chemical substance by aerobic microorganisms.

Methodology:

- **Test System:** A defined volume of mineral medium is inoculated with a small amount of a mixed population of aerobic microorganisms (e.g., activated sludge from a wastewater treatment plant).
- **Test Substance Addition:** The test substance is added to the inoculated medium as the sole source of organic carbon at a concentration typically between 2 and 10 mg/L.

- **Incubation:** The test vessels are sealed and incubated in the dark at a constant temperature (usually 20-25°C) for 28 days.
- **Measurement:** The consumption of oxygen is measured over the 28-day period using a manometric respirometer. This is compared to the theoretical oxygen demand (ThOD) calculated from the molecular formula of the test substance.
- **Pass Criteria:** A substance is considered readily biodegradable if the percentage of biodegradation reaches at least 60% of the ThOD within a 10-day window during the 28-day test period.

Fish, Acute Toxicity Test - OECD 203

Objective: To determine the acute lethal toxicity of a substance to fish.

Methodology:

- **Test Organism:** A suitable fish species (e.g., Zebrafish, Rainbow Trout) is selected.
- **Exposure:** Fish are exposed to a range of concentrations of the test substance in water for a 96-hour period. A control group is exposed to water without the test substance.
- **Test Conditions:** The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.
- **Observations:** Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the LC50 (Lethal Concentration 50%), which is the concentration of the substance that is lethal to 50% of the test fish within the 96-hour exposure period.

Daphnia sp. Acute Immobilisation Test - OECD 202

Objective: To determine the acute toxicity of a substance to *Daphnia magna*.

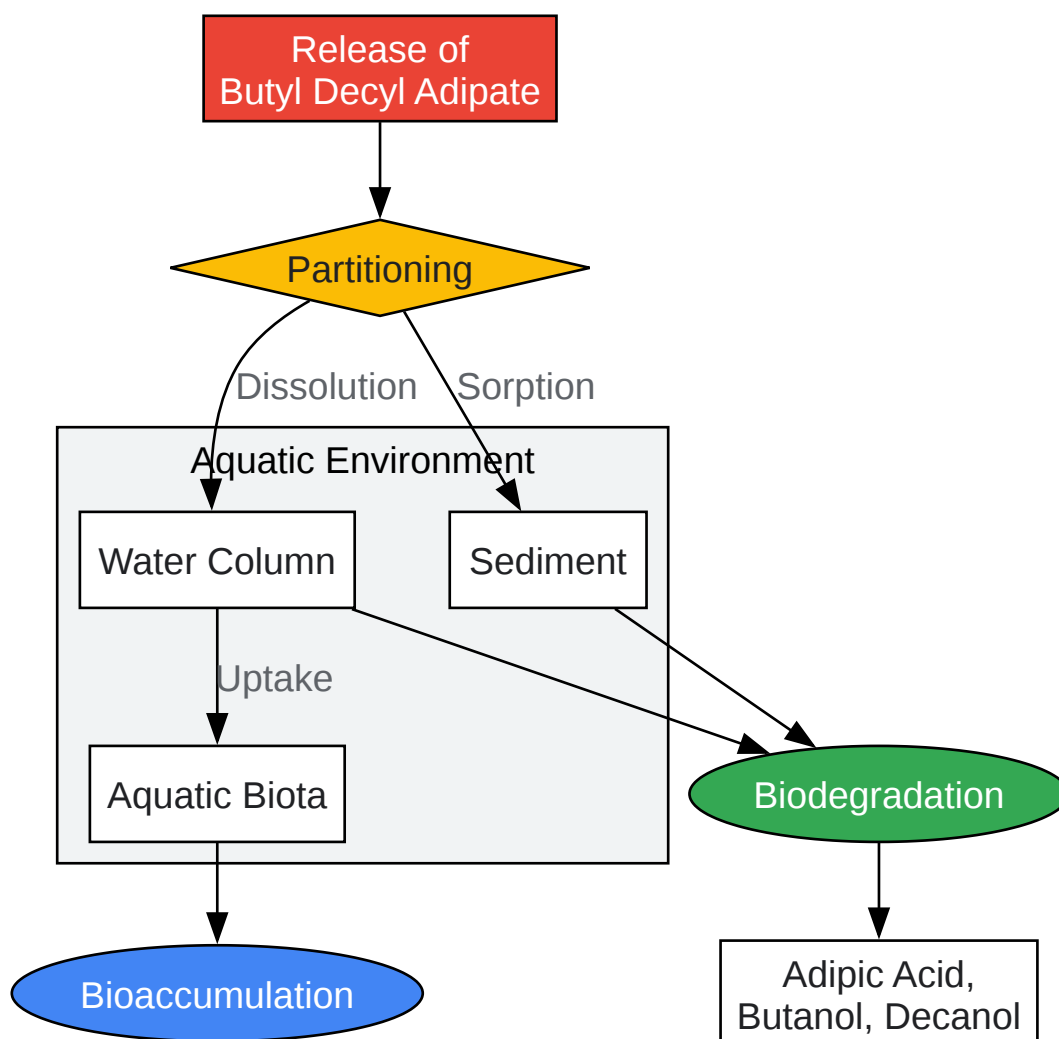
Methodology:

- **Test Organism:** Young female *Daphnia magna* (less than 24 hours old) are used.

- **Exposure:** Daphnids are exposed to a series of concentrations of the test substance in water for 48 hours. A control group is maintained in clean water.
- **Test Conditions:** The test is carried out in the dark at a constant temperature (e.g., 20°C).
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim after gentle agitation of the test vessel.
- **Endpoint:** The EC50 (Effective Concentration 50%) is calculated, which is the concentration of the substance that causes immobilization in 50% of the daphnids after 48 hours.

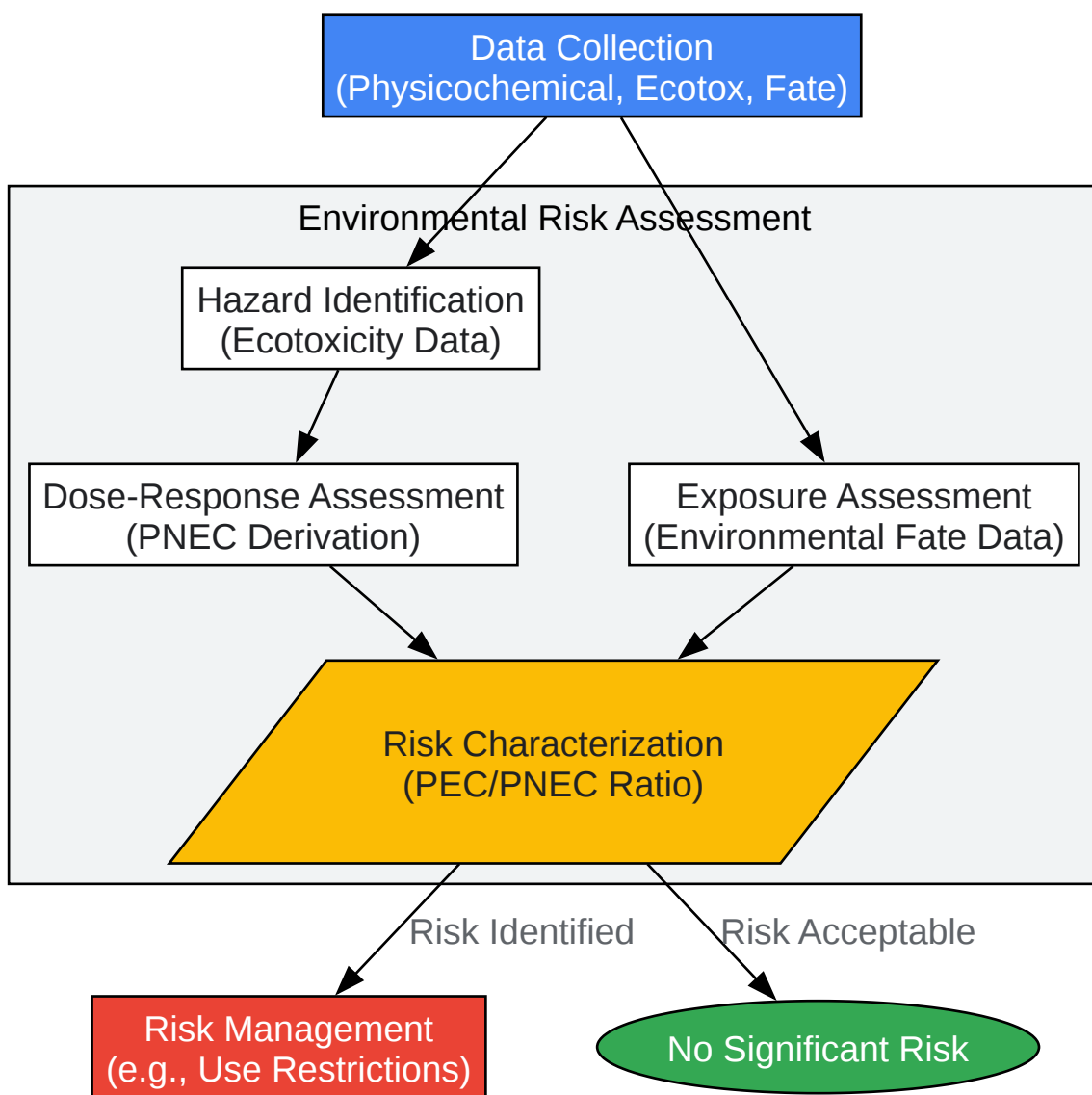
Visualizations

The following diagrams illustrate key environmental processes and assessment workflows relevant to **Butyl Decyl Adipate**.



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Caption: Environmental fate and transport pathways of **Butyl Decyl Adipate**.



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Caption: Standard workflow for environmental risk assessment of a chemical.

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